

6-Methoxynicotinimidamide Hydrochloride: An Obscure Compound with Limited Publicly Available Data

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Compound of Interest

Compound Name: 6-Methoxynicotinimidamide hydrochloride

Cat. No.: B1420219

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Researchers, scientists, and drug development professionals seeking an in-depth technical guide on the discovery and history of **6-Methoxynicotinimidamide hydrochloride** will find a notable scarcity of publicly accessible information. Despite its availability as a research chemical, a comprehensive historical record, detailed biological activity, and specific therapeutic applications remain largely undocumented in scientific literature and patent databases.

This report summarizes the available information on **6-Methoxynicotinimidamide hydrochloride** and highlights the significant gaps in the public knowledge base, ultimately concluding that a detailed technical guide on its discovery and history cannot be constructed at this time.

What is Known: Chemical Identity and Availability

6-Methoxynicotinimidamide hydrochloride, also identified by its synonym 6-Methoxypyridine-3-carboximidamide hydrochloride, is a heterocyclic organic compound. Its chemical identity is confirmed by the Chemical Abstracts Service (CAS) number 201937-22-6. The molecular formula for the hydrochloride salt is C7H10ClN3O, with a molecular weight of 187.63 g/mol. The structure consists of a pyridine ring substituted with a methoxy group at the 6-position and an imidamide (carboximidamide) group at the 3-position.

The compound is commercially available from a variety of chemical suppliers, indicating its use as a building block or intermediate in chemical synthesis, or as a compound for screening in early-stage research. However, its availability from these sources is not accompanied by detailed information regarding its discovery or development history.

The Information Gap: A Lack of Documented History and Application

Extensive searches of scientific databases and patent libraries for information pertaining to the discovery, historical development, mechanism of action, and therapeutic applications of **6-Methoxynicotinimidamide hydrochloride** have yielded no specific results. This suggests that the compound may be one of the following:

- A relatively new or obscure research chemical: Its synthesis and initial characterization may have occurred within a private or proprietary setting without public disclosure.
- An intermediate in a larger, undisclosed synthetic pathway: It might be a stepping stone to a more complex and pharmacologically important molecule, with the focus of any publications being on the final product.
- A compound that was synthesized and screened but did not show significant biological activity: In such cases, the findings are often not published.

While research exists on related nicotinamide and pyridine derivatives, such as 6-aminonicotinamide for the treatment of psoriasis and 6-phenylnicotinamide as a TRPV1 antagonist, this information is not directly applicable to **6-Methoxynicotinimidamide hydrochloride**. The subtle changes in chemical structure can lead to vastly different biological activities, and extrapolating findings from these analogs would be scientifically unsound.

Synthesis of Related Structures: A Glimpse into Potential Methodologies

Although a specific, detailed protocol for the synthesis of **6-Methoxynicotinimidamide hydrochloride** is not readily available in the public domain, general methods for the synthesis of substituted nicotinamide derivatives offer a potential framework. The synthesis would likely

involve the functionalization of a pyridine ring. A plausible, though speculative, synthetic workflow is outlined below.

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